

Bis(trimethylsilyl) malonate physical properties

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Compound of Interest

Compound Name: *Bis(trimethylsilyl) malonate*

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An In-Depth Technical Guide to **Bis(trimethylsilyl) Malonate**

Introduction

Bis(trimethylsilyl) malonate (BTMSM), also known as malonic acid bis(trimethylsilyl) ester, is a silyl ester derivative of malonic acid.[1] Its chemical structure features two trimethylsilyl (TMS) groups protecting the carboxylic acid functionalities of the malonate backbone. This structural modification enhances its solubility in organic solvents and modulates its reactivity, making it a valuable and versatile reagent in modern organic synthesis.[2] For researchers, particularly those in medicinal chemistry and materials science, a thorough understanding of BTMSM's physical properties, reactivity, and handling requirements is paramount for its effective and safe application.

This guide serves as a comprehensive technical resource for scientists and drug development professionals. It details the core physical and chemical properties of BTMSM, outlines its synthesis and purification, explores its key applications, and provides essential safety protocols. The information presented herein is synthesized from established chemical literature and supplier documentation to ensure technical accuracy and practical relevance.

Core Physical and Chemical Properties

The utility of any chemical reagent is fundamentally linked to its physical properties. These parameters dictate the conditions required for storage, handling, and reaction setup. The key properties of **bis(trimethylsilyl) malonate** are summarized below.

Property	Value	Source(s)
IUPAC Name	bis(trimethylsilyl) propanedioate	[3]
Synonyms	Malonic acid bis(trimethylsilyl) ester, BTMSM	[4]
CAS Number	18457-04-0	[5]
Molecular Formula	C ₉ H ₂₀ O ₄ Si ₂	[4][6]
Molecular Weight	248.42 g/mol	[3][5]
Appearance	Colorless to light yellow, clear liquid	[7][8]
Boiling Point	63-66 °C at 1 mmHg; 102 °C at 15 mmHg	[5][9]
Density	0.974 g/mL at 25 °C	[5][9]
Refractive Index (n _{20/D})	1.416	[5]
Flash Point	24 °C (75.2 °F) - closed cup	[9]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[7]

The trimethylsilyl groups impart a non-polar character to the molecule, rendering it soluble in a wide range of common organic solvents such as dichloromethane (DCM), tetrahydrofuran (THF), and ethers. However, it is sensitive to moisture.[6][10] The presence of protic substances, such as water or alcohols, can lead to the hydrolysis of the silyl ester bonds, regenerating malonic acid and trimethylsilanol. This necessitates the use of anhydrous conditions during its storage and in reactions where the integrity of the silyl ester is critical.[6][10]

Synthesis and Purification

The preparation of **bis(trimethylsilyl) malonate** is typically achieved through the silylation of malonic acid. This process involves reacting malonic acid with a suitable silylating agent. Two

common and effective methods are detailed below.

Synthesis via Trimethylsilyl Chloride (TMSCl)

This is the most conventional route, utilizing trimethylsilyl chloride as the silylating agent and a tertiary amine base, such as triethylamine or pyridine, to neutralize the hydrochloric acid byproduct.^[2]^[11] The reaction must be performed under anhydrous conditions to prevent the hydrolysis of TMSCl and the product.

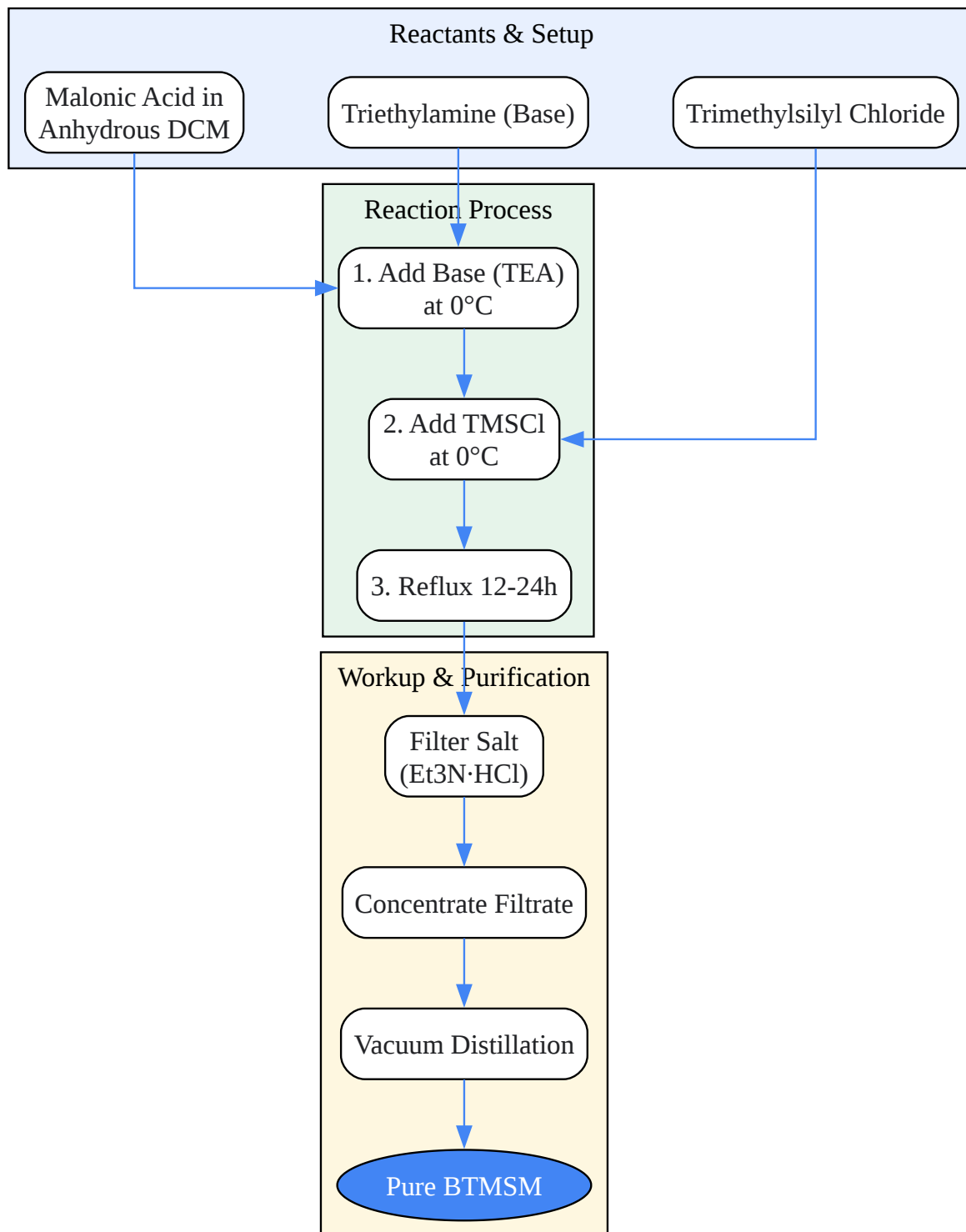
Causality of Experimental Choices:

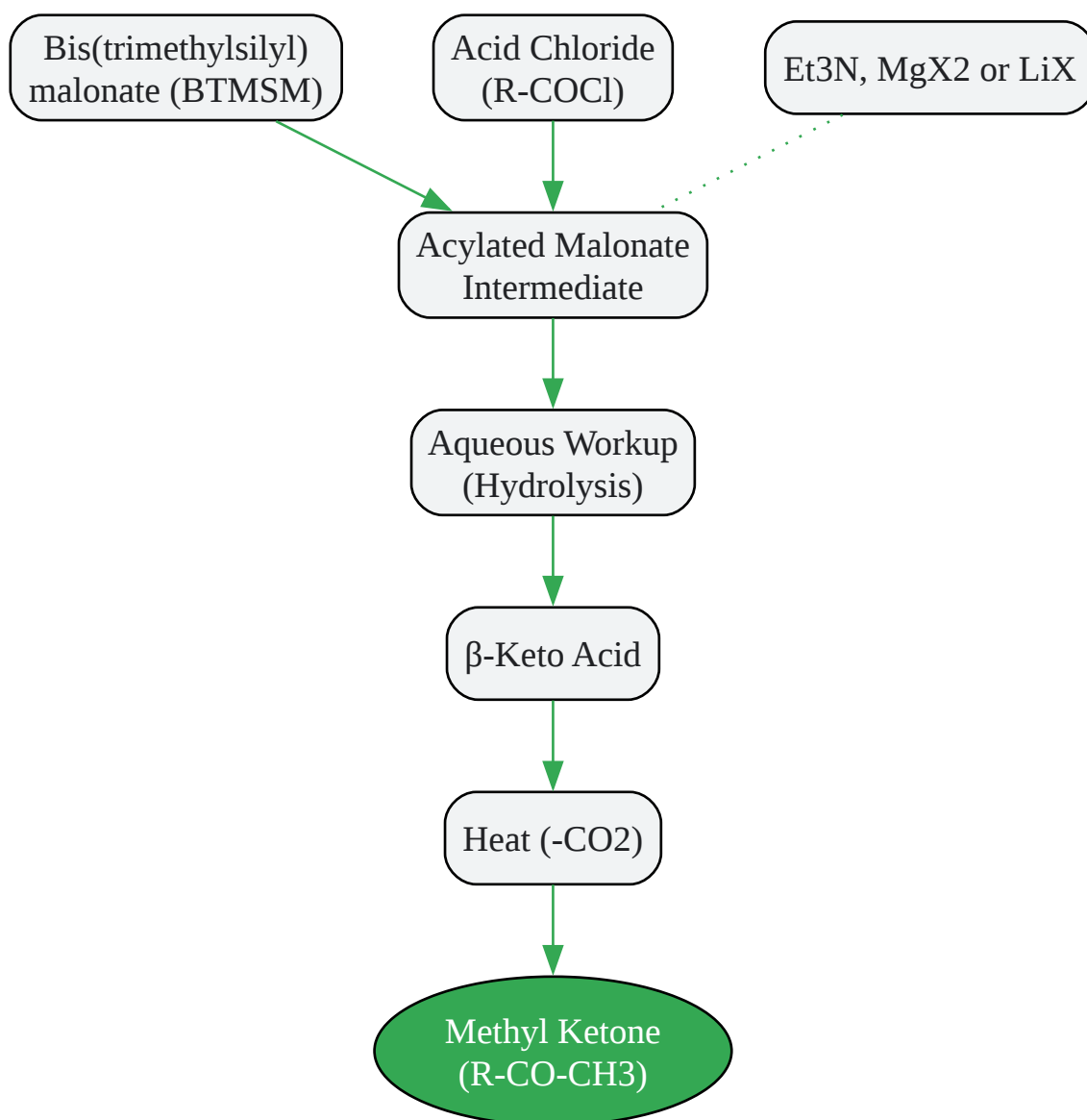
- **Anhydrous Solvent (DCM):** Dichloromethane is used as it is a relatively non-polar, aprotic solvent that readily dissolves the reactants but does not react with them. Its anhydrous nature is crucial to prevent premature hydrolysis of the TMSCl reagent.
- **Triethylamine (Base):** The reaction of malonic acid with TMSCl produces two equivalents of HCl. Triethylamine is a non-nucleophilic base that scavenges this HCl, forming triethylamine hydrochloride salt and driving the reaction to completion.
- **Inert Atmosphere (Nitrogen):** An inert atmosphere prevents atmospheric moisture from interfering with the silylating agent and the moisture-sensitive product.
- **Reflux:** Heating the reaction to reflux provides the necessary activation energy to ensure the complete disilylation of malonic acid.^[2]

Experimental Protocol:

- Suspend malonic acid (1.0 equivalent) in anhydrous dichloromethane (DCM) in a flame-dried, three-necked flask under a nitrogen atmosphere.
- Equip the flask with a reflux condenser, a dropping funnel, and a magnetic stirrer.
- Cool the stirred suspension in an ice bath (0 °C).
- Add triethylamine (2.2 equivalents) dropwise to the suspension.
- Following the addition of the base, add trimethylsilyl chloride (2.2 equivalents) dropwise, maintaining the temperature at 0 °C.

- After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature.
- Heat the reaction mixture to reflux and maintain for 12-24 hours to ensure complete conversion.[\[2\]](#)
- Cool the mixture and filter it to remove the precipitated triethylamine hydrochloride salt.[\[2\]](#)
- Concentrate the filtrate under reduced pressure to remove the solvent.
- Purify the resulting crude oil by vacuum distillation (63–66 °C at 1 mmHg) to yield pure **bis(trimethylsilyl) malonate** as a clear, colorless liquid.[\[2\]](#)





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